

Technical Guide: In Vitro Studies on 5-Hydroxyomeprazole Biological Activity

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Compound of Interest

Compound Name:	5-Hydroxy Omeprazole Sodium Salt
CAS No.:	1215629-45-0
Cat. No.:	B1140435

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Executive Summary

5-Hydroxyomeprazole (5-OH-OME) is the primary oxidative metabolite of the proton pump inhibitor (PPI) omeprazole.[1][2][3] While the parent drug is pharmacologically active against the H⁺/K⁺ ATPase, 5-OH-OME is pharmacologically inactive. Its biological significance lies not in therapeutic potency, but in its utility as the "gold standard" biomarker for CYP2C19 phenotypic activity.

In drug discovery and development, quantifying the formation of 5-OH-OME is the primary method for:

- CYP2C19 Phenotyping: Distinguishing Poor Metabolizers (PM) from Extensive Metabolizers (EM).
- Drug-Drug Interaction (DDI) Screening: Assessing the inhibitory potential of new chemical entities (NCEs) on the CYP2C19 pathway.

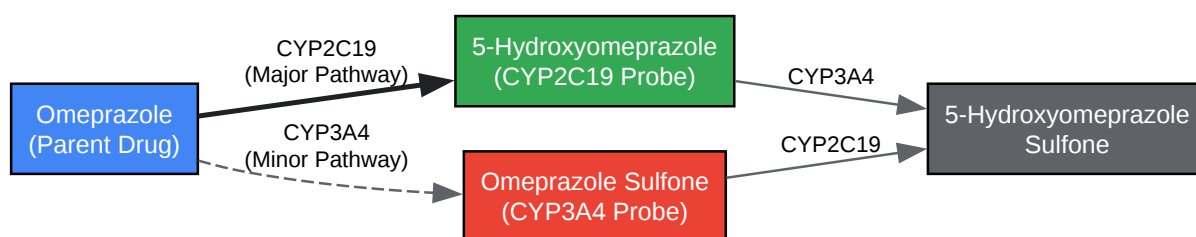
Part 1: The Mechanistic Basis

Metabolic Pathway & Enzyme Kinetics

Omeprazole metabolism is stereoselective and biphasic. The formation of 5-OH-OME is mediated almost exclusively by CYP2C19, making it a highly specific probe reaction. In contrast, the sulfone metabolite is formed by CYP3A4.[4][5]

- High-Affinity Component: CYP2C19 (responsible for >90% of clearance in EMs).
- Low-Affinity Component: CYP3A4 (contributes minimally to 5-hydroxylation, primarily drives sulfoxidation).[6]

Figure 1: Omeprazole Metabolic Divergence



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Caption: CYP2C19-mediated hydroxylation is the rate-limiting step for omeprazole clearance in extensive metabolizers.

Pharmacological Inactivity: The Structural "Switch-Off"

Researchers often query the "biological activity" of the metabolite itself. It is critical to note that 5-OH-OME lacks the antisecretory properties of the parent drug.[3]

- Mechanism of Parent (Omeprazole): Omeprazole is a weak base that accumulates in the acidic canaliculus of the parietal cell. There, it undergoes acid-catalyzed rearrangement to a sulfenamide, which forms a covalent disulfide bond with cysteines on the H⁺/K⁺ ATPase.
- Mechanism of Inactivity (5-OH-OME): The addition of the hydroxyl group at position 5 of the benzimidazole ring increases hydrophilicity and alters the pK_a. This prevents the metabolite

from effectively accumulating in the parietal cell canaliculi and undergoing the necessary acid-activation to the sulfenamide form. Therefore, it cannot inhibit the proton pump.

Part 2: In Vitro Experimental Protocols

This section details the standard operating procedure (SOP) for generating and quantifying 5-OH-OME to assess CYP2C19 activity.

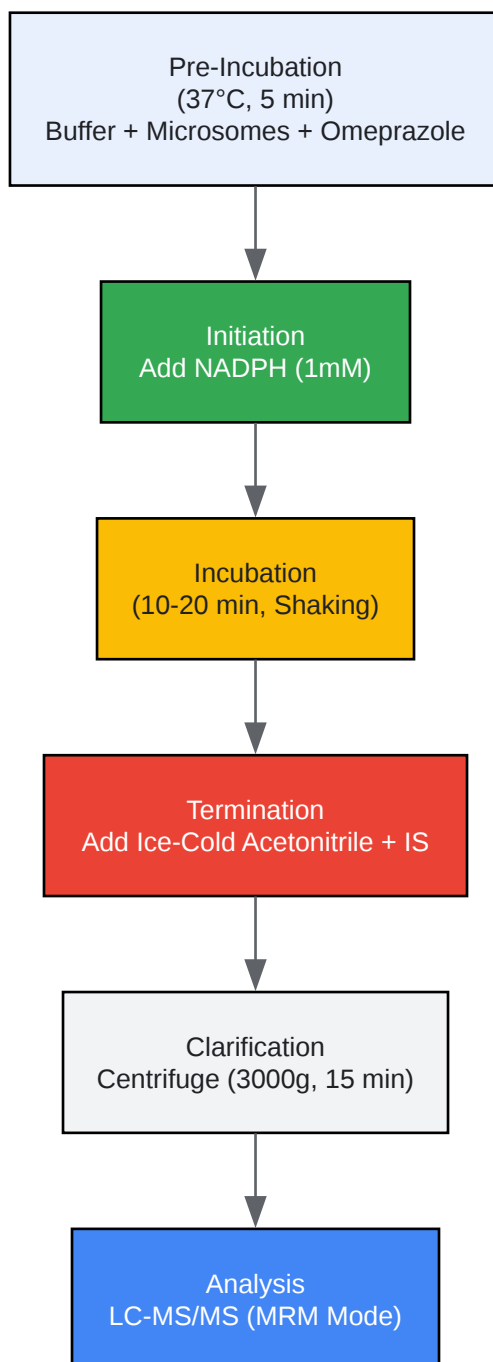
Experimental Design: Kinetic Profiling

To determine the intrinsic clearance () or inhibition constants (), the incubation conditions must ensure linear metabolite formation.

Parameter	Standard Condition	Rationale
Enzyme Source	Human Liver Microsomes (HLM) or rCYP2C19	HLM provides a complete metabolic profile; rCYP2C19 isolates the specific pathway.
Protein Conc.	0.1 – 0.5 mg/mL	High protein causes non-specific binding; low protein limits signal.
Substrate (OME)	10 – 20 μ M	Near the K_m of CYP2C19 (~6-13 μ M) to ensure sensitivity to competitive inhibition.
Time	10 – 20 minutes	5-OH-OME is subject to secondary metabolism; extended incubation degrades the analyte.
Cofactor	NADPH (1 mM)	Essential electron donor for P450 catalysis.

Step-by-Step Workflow

Figure 2: High-Throughput Incubation Workflow



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Caption: Standardized workflow for determining CYP2C19 activity via 5-OH-OME formation.

Analytical Method (LC-MS/MS)

Quantification requires high specificity to distinguish 5-OH-OME from the sulfone and parent drug.

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex).
- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).
- Transitions (MRM):
 - Omeprazole: 346.1
198.1
 - 5-Hydroxyomeprazole: 362.1
214.1
 - Internal Standard: 4-Desmethoxyomeprazole-d3 or Omeprazole-d3.[3]

Part 3: Data Analysis & Interpretation

Calculating Intrinsic Clearance ()

The formation rate of 5-OH-OME is used to calculate the intrinsic clearance, a measure of enzyme efficiency.

Where:

- = Velocity (pmol/min/mg)
- = Incubation time (min)

To derive kinetic constants (

,

), plot

against substrate concentration

using the Michaelis-Menten equation:

- Typical

(CYP2C19): 6 – 13 μ M

- Typical

: Highly variable due to genetic polymorphism (CYP2C19*2, *3 alleles).

Interpreting Inhibition (DDI Studies)

When screening a New Chemical Entity (NCE) for CYP2C19 inhibition, the reduction in 5-OH-OME formation is measured.

- IC₅₀ Determination: The concentration of NCE required to reduce 5-OH-OME formation by 50%.
- Competitive Inhibition: If the NCE increases the apparent K_m of omeprazole without affecting V_{max} .
- Mechanism-Based Inhibition (MBI): If pre-incubation of the NCE with NADPH leads to a time-dependent decrease in 5-OH-OME formation, the NCE may be an irreversible inactivator.

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